

Statistical Validation and Comparative Analysis of NMDA Agonist 2

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Compound of Interest

Compound Name: NMDA agonist 2

Cat. No.: B15574446

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This guide provides a detailed comparison of "NMDA Agonist 2" with other known NMDA receptor modulators. The following sections present quantitative data from electrophysiological experiments, detailed experimental protocols, and visualizations of the relevant biological pathways and workflows.

Data Presentation: Comparative Efficacy and Potency

The following table summarizes the key electrophysiological parameters of "NMDA Agonist 2" in comparison to the endogenous agonist Glutamate and a known competitive antagonist, AP5. All data were obtained from whole-cell patch-clamp recordings of cultured hippocampal neurons.

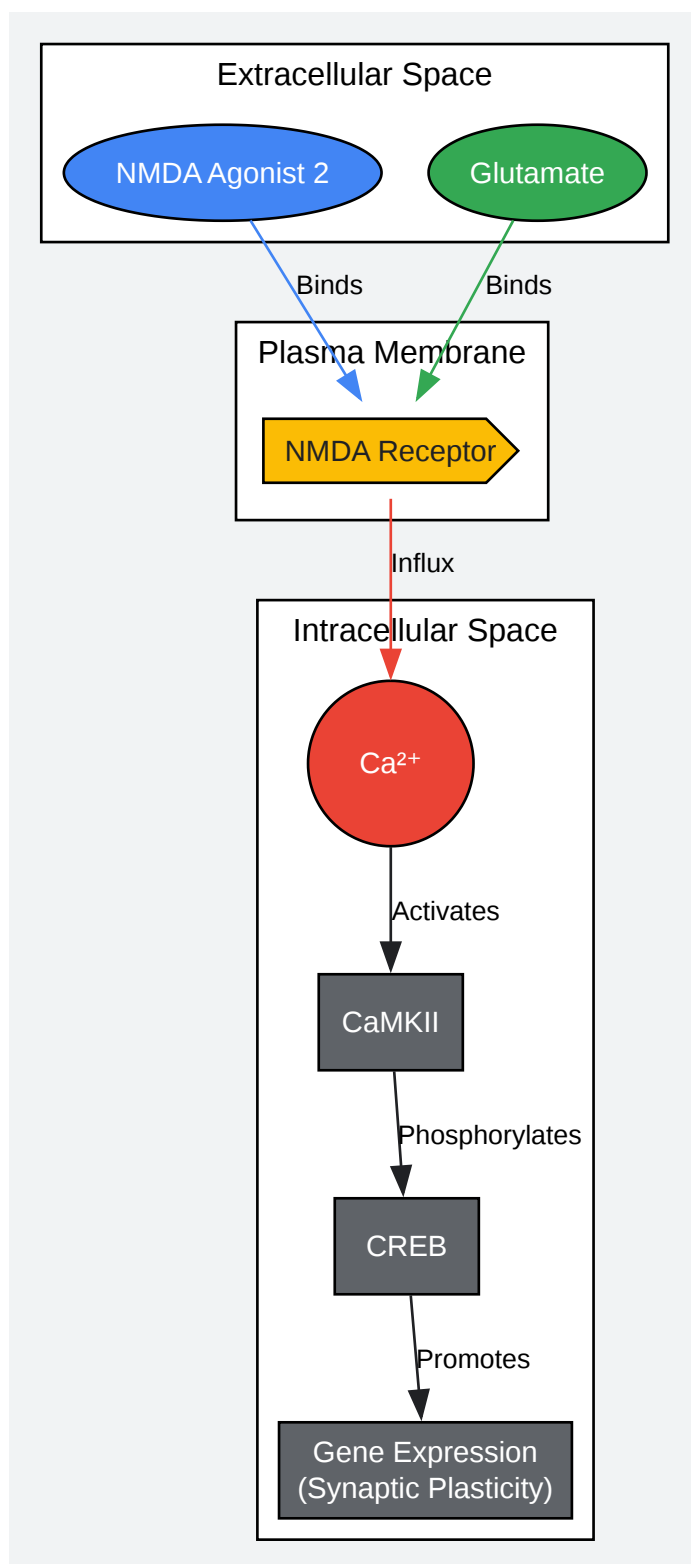
Compound	Concentration (μM)	Peak Inward Current (pA)	EC50 (μM)	Hill Slope
Control (Glutamate)	100	512 ± 25	1.5	1.2
NMDA Agonist 2	100	650 ± 30	0.8	1.5
AP5 (Antagonist)	50	25 ± 5	N/A	N/A

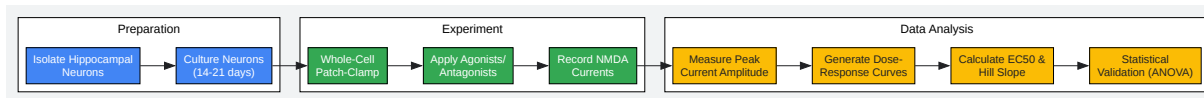
Experimental Protocols

Whole-Cell Patch-Clamp Electrophysiology

- **Cell Culture:** Primary hippocampal neurons were isolated from E18 Sprague-Dawley rat embryos and cultured on poly-D-lysine-coated glass coverslips for 14-21 days.
- **Recording Solution:** The extracellular solution contained (in mM): 140 NaCl, 5 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, and 10 glucose, adjusted to pH 7.4. The internal pipette solution consisted of (in mM): 140 Cs-gluconate, 10 HEPES, 10 BAPTA, 4 Mg-ATP, and 0.3 Na-GTP, adjusted to pH 7.2.
- **Electrophysiological Recording:** Whole-cell voltage-clamp recordings were performed at a holding potential of -70 mV. NMDA receptor-mediated currents were evoked by local perfusion of the agonist solutions. Data were acquired using a MultiClamp 700B amplifier and pCLAMP 10 software.
- **Data Analysis:** Peak current amplitudes were measured for each application. Dose-response curves were generated by plotting the normalized peak current against the logarithm of the agonist concentration. The EC₅₀ and Hill slope were calculated by fitting the data to a sigmoidal function. Statistical significance was determined using a one-way ANOVA followed by a Tukey's post-hoc test.

Visualizations: Signaling Pathways and Workflows





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